

Technical Support Center: Challenges in Blending Ammophos with Other Fertilizers

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Compound of Interest

Compound Name: ammophos

Cat. No.: B1173432

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges when blending **Ammophos** (ammonium phosphate) with other fertilizers.

Frequently Asked Questions (FAQs)

Q1: What are the primary challenges when blending **Ammophos** with other fertilizers?

A1: The main challenges are chemical incompatibility, physical property mismatches, and issues related to moisture absorption. Chemical reactions can lead to nutrient loss or the formation of compounds that are less available to plants.^{[1][2]} Physical property differences, primarily particle size, can cause segregation of the blended components.^[3] **Ammophos** blends can also be susceptible to caking and hardening due to moisture absorption, a phenomenon influenced by the critical relative humidity (CRH) of the mixture.^{[1][4][5]}

Q2: Can **Ammophos** be blended with urea? What are the potential issues?

A2: Yes, **Ammophos** can be mixed with urea, but it is a problematic blend and should be applied immediately after mixing.^[6] The primary issue is the blend's significantly lower Critical Relative Humidity (CRH) compared to the individual components, making it highly hygroscopic.^{[4][7]} This increased moisture absorption can lead to the formation of a sticky or pasty consistency and severe caking upon storage.^{[7][8]} Chemical reactions can also occur, potentially forming urea phosphate, which can be sticky and difficult to handle.^[7]

Q3: What happens when **Ammophos** is blended with potassium-based fertilizers like potassium chloride (KCl)?

A3: Blending **Ammophos** (ammonium phosphate) with potassium chloride can lead to a chemical reaction, particularly in the presence of moisture. This can result in the formation of ammonium chloride and potassium phosphate. The formation of ammonium chloride is a known contributor to the caking of fertilizer blends.[1][2]

Q4: What is "caking" and how can it be prevented in **Ammophos** blends?

A4: Caking is the agglomeration of fertilizer particles into hard lumps, which hinders storage, handling, and application.[1][9] It is primarily caused by moisture absorption and subsequent recrystallization of fertilizer salts at the contact points between particles, forming crystal bridges.[5][8] To prevent caking:

- Select compatible fertilizers with similar physical properties.
- Ensure all components are dry before blending.
- Store the blend in a cool, dry environment with humidity below the blend's critical relative humidity.[8]
- Minimize storage time; apply the blend as soon as possible after mixing.[8]
- Consider using anti-caking agents, such as talc or other powders, which act as a barrier between particles.[8]

Q5: What is segregation in fertilizer blends and why is it a problem?

A5: Segregation is the separation of the components of a fertilizer blend due to differences in their physical properties, such as particle size, shape, and density.[3] This leads to a non-uniform mixture, resulting in uneven nutrient application to the soil and potentially impacting crop growth. Segregation can occur during mixing, handling, transportation, and application.

Troubleshooting Guides

Issue 1: The blended fertilizer is becoming moist and sticky.

Possible Cause: The critical relative humidity (CRH) of the blend is lower than the ambient humidity, leading to moisture absorption. Blends of **Ammophos** with urea are particularly susceptible to this issue.[\[4\]](#)[\[7\]](#)

Troubleshooting Steps:

- **Measure Ambient Humidity:** Use a hygrometer to determine the relative humidity of the storage and blending environment.
- **Consult CRH Data:** Refer to the data tables below to check the CRH of the individual components and the potential CRH of the blend.
- **Control Environment:** If possible, move the blending and storage to a climate-controlled environment with lower humidity.
- **Immediate Application:** If environmental control is not feasible, apply the fertilizer blend immediately after mixing to minimize moisture absorption.[\[8\]](#)
- **Use of Conditioners:** Consider incorporating a drying agent or conditioner into the blend, though compatibility must be verified.

Issue 2: The blended fertilizer has hardened and formed lumps (caking).

Possible Cause: Caking is occurring due to moisture absorption, pressure from storage, and/or chemical reactions between the components.[\[1\]](#)[\[10\]](#)

Troubleshooting Steps:

- **Assess Storage Conditions:** Check for sources of moisture in the storage area. Ensure the blend is not stored under high pressure (e.g., in large piles).[\[1\]](#)[\[8\]](#)
- **Review Blend Composition:** Blends containing urea or those with a high potential for chemical reactions (e.g., with potassium chloride) are more prone to caking.[\[1\]](#)[\[10\]](#)

- Break up Lumps: For immediate use, mechanical action may be required to break up the caked fertilizer.
- Future Prevention:
 - Ensure all raw materials are dry before blending.
 - Blend in smaller batches that can be used quickly.
 - Add an anti-caking agent during the blending process.[8]

Issue 3: Inconsistent experimental results from different batches of the same blend.

Possible Cause: Segregation of the fertilizer components is leading to a non-uniform product. This is often due to a mismatch in the particle size of the blended materials.[3]

Troubleshooting Steps:

- Particle Size Analysis: Conduct a sieve analysis to determine the particle size distribution of each component fertilizer. For optimal blending, the particle sizes should be closely matched. [11][12]
- Improve Mixing Protocol: Ensure the blending process is thorough and uses appropriate equipment to achieve a homogenous mixture.
- Minimize Handling: Reduce the number of times the blend is transferred and handled, as each step can contribute to segregation.
- Sampling Technique: When taking samples for analysis, use a sampling probe or other appropriate method to obtain a representative sample from different depths and locations within the blend.

Data Presentation

Table 1: Critical Relative Humidity (CRH) of Common Fertilizers and Blends at 30°C

Fertilizer	Critical Relative Humidity (%)
Ammophos (MAP)	92
Urea	73 ^[4]
Potassium Chloride	84 ^[4]
Ammonium Sulfate	79 ^[4]
Blends	
Ammonium Sulfate + Urea	56 ^[4]
Ammophos (MAP) + Urea	Likely significantly lower than individual components

Note: The CRH of a blend is often lower than that of its individual components.^[4]

Table 2: Physical Properties of Fertilizers Influencing Blending

Property	Importance in Blending	Typical Values/Ranges
Particle Size (SGN)	Crucial for preventing segregation. Should be closely matched between components.	200-350 for many granular fertilizers.
Uniformity Index (UI)	A measure of the uniformity of particle sizes within a single fertilizer. Higher UI is better.	40-60 is a common range.
Crushing Strength	Indicates the durability of granules and their resistance to creating dust and fines.	1.5 - 4.0 kg/granule .
Bulk Density	Affects the volume required for a given weight of fertilizer and can influence segregation.	Varies widely, e.g., Urea: ~48 lb/ft ³ , MAP: ~60 lb/ft ³ .

Experimental Protocols

Protocol 1: Determination of Caking Tendency (Small-Bag Method)

Objective: To simulate storage conditions and assess the caking tendency of a fertilizer blend.

Methodology:

- Place a known weight (e.g., 100g) of the fertilizer blend into a small, breathable bag.
- Place the bag on a flat surface and apply a consistent pressure using a weight to simulate the pressure in a storage pile.
- Store the bag under controlled temperature and humidity conditions for a set period (e.g., 24 hours to several days).
- After the storage period, remove the weight and carefully handle the bag to assess the degree of caking.
- The caked portion can be quantified by gently sieving the contents and weighing the amount of agglomerated material that does not pass through the sieve.[\[13\]](#)[\[14\]](#)

Protocol 2: Jar Test for Chemical Compatibility

Objective: To visually assess the chemical compatibility of different fertilizers in a blend.

Methodology:

- In a clear glass jar, add the component fertilizers in the desired ratio.
- Add a small amount of water to simulate humid conditions, if desired.
- Securely close the jar and mix the contents thoroughly.
- Allow the jar to sit undisturbed for a period of time (e.g., 15-30 minutes, or longer to observe slow reactions).[\[15\]](#)
- Observe the mixture for any signs of incompatibility, such as:

- Formation of a paste or slurry.
- Generation of heat.
- Release of gas.
- Color change.
- Formation of precipitates.[\[15\]](#)[\[16\]](#)

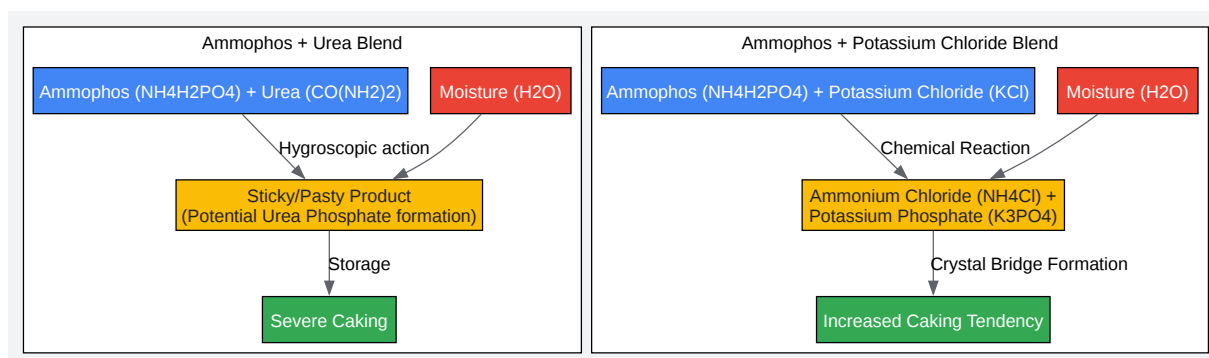
Protocol 3: Particle Size Analysis (Sieve Method)

Objective: To determine the particle size distribution of fertilizer components to assess their physical compatibility for blending.

Methodology:

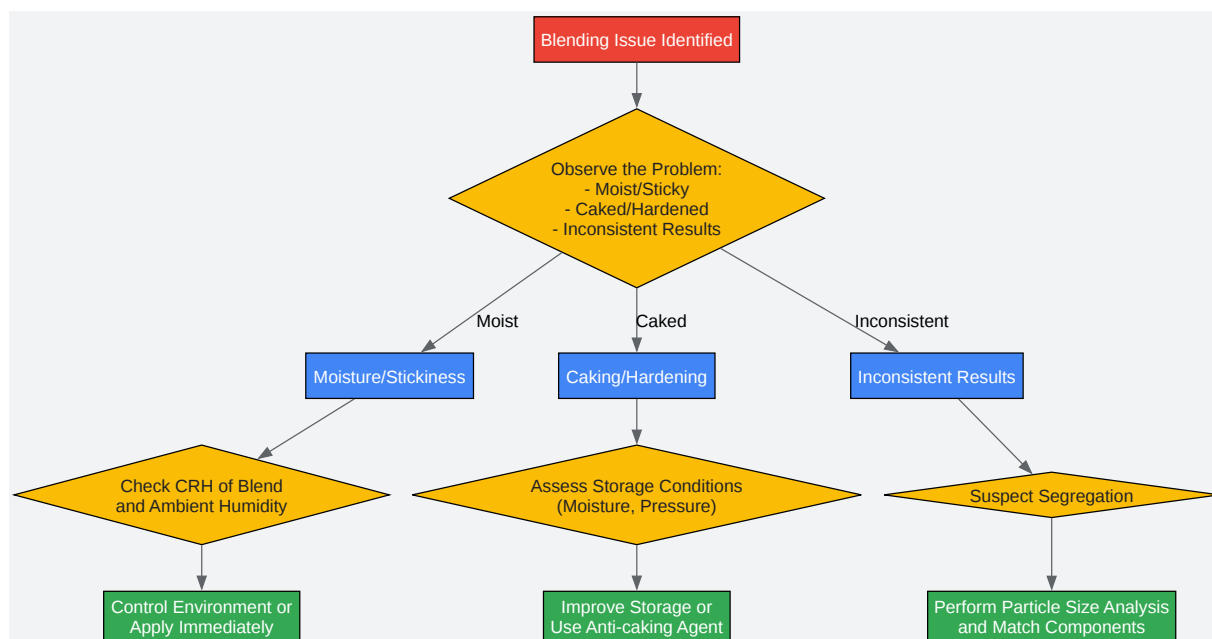
- Obtain a representative sample of the fertilizer.
- Use a stack of sieves with progressively smaller mesh sizes.
- Place the sample on the top sieve and agitate the stack for a set amount of time using a mechanical shaker.
- Weigh the amount of fertilizer retained on each sieve.
- Calculate the percentage of the total sample retained on each sieve to determine the particle size distribution.[\[11\]](#)[\[12\]](#) This data can be used to calculate the Size Guide Number (SGN) and Uniformity Index (UI).[\[3\]](#)

Visualizations



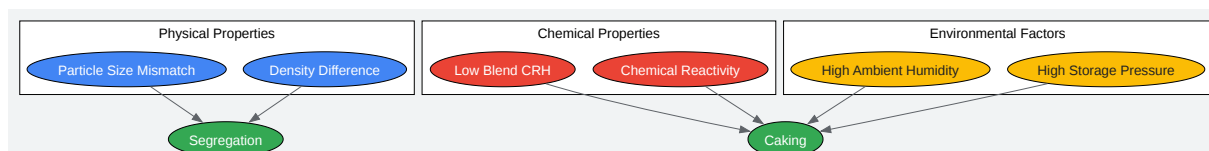
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Caption: Chemical incompatibility pathways for **Ammophos** blends.



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Caption: Troubleshooting workflow for **Ammophos** blending issues.



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Caption: Logical relationships between factors causing blending problems.

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References

- 1. MANAGING CAKING ABILITY OF POWDER FERTILIZER BLENDS. [michberk.com]
- 2. researchgate.net [researchgate.net]
- 3. Physical Properties of Granular Fertilizers and Impact on Spreading | Ohioline [ohioline.osu.edu]
- 4. How Does Humidity Affect A Fertilizer's Ability To Be Blended? [smartnutritionmst.com]
- 5. fertechinform.org [fertechinform.org]
- 6. ureaknowhow.com [ureaknowhow.com]
- 7. Physical Properties of Fertilizers | Yara Canada [yaraCanada.ca]
- 8. wellyoutech.com [wellyoutech.com]
- 9. alsultanafert.com [alsultanafert.com]
- 10. cargoinspectionsservice.net [cargoinspectionsservice.net]
- 11. testinglab.com [testinglab.com]

- 12. Size Matters | World Fertilizer [worldfertilizer.com]
- 13. researchgate.net [researchgate.net]
- 14. eurjchem.com [eurjchem.com]
- 15. lawnaddicts.com.au [lawnaddicts.com.au]
- 16. Fertilizer Compatibility Guide | Green Gubre Group [greengubregroup.com]
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